

Propylene (Propene): A Technical Guide to its CAS Number and Safety Information

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Compound of Interest

Compound Name: *Propylene*

Cat. No.: *B3422286*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical identifier and critical safety information for **propylene**, also known as propene. The information is intended for professionals in research and development who may handle or utilize this chemical in their work. All quantitative data is presented in standardized tables for clarity and ease of comparison.

Chemical Identification

Propylene is an unsaturated organic compound and the second simplest member of the alkene class of hydrocarbons.^[1] It is a colorless, flammable gas with a faint petroleum-like odor.^{[1][2]}

Identifier	Value
Chemical Name	Propene[3]
Common Name	Propylene[4]
CAS Number	115-07-1[1][3][4][5][6]
Chemical Formula	C ₃ H ₆ [3][4]
Molecular Weight	42.08 g/mol [4][6]
EC Number	204-062-1[1][3][6]
UN Number	1077[7]

Physical and Chemical Properties

Understanding the physical properties of **propylene** is fundamental to its safe handling and use in experimental settings.

Property	Value
Boiling Point	-48 °C (-53.9°F) at 760 mmHg[2][5]
Melting Point	-185 °C (-301.4°F)[2][5]
Flash Point	-108 °C (-162°F)[2]
Autoignition Temperature	455 °C (851°F)[2]
Vapor Density (Air = 1)	1.46 (Heavier than air)[2]
Specific Gravity (Liquid)	0.609 at -52.6°F (Less dense than water)[2]
Water Solubility	44.6 mL/100 mL[2]

Safety and Hazard Information

Propylene presents several significant hazards that must be managed through proper engineering controls, personal protective equipment, and safe work practices. The primary hazards are its extreme flammability and its potential to act as a simple asphyxiant.[8][9]

Flammability

Propylene is an extremely flammable gas.[3][8] It can be easily ignited by heat, sparks, or open flames, and its vapors, being heavier than air, can travel a considerable distance to an ignition source and flash back.[2][7] It may form explosive mixtures with air, and containers may rupture or explode if exposed to prolonged fire or intense heat.[2][8][10]

Flammability Parameter	Value (in Air)
Lower Explosive Limit (LEL)	2.0%[2][11]
Upper Explosive Limit (UEL)	11.1%[2][11]
NFPA 704 Rating: Fire	4 (Severe Hazard)[11]

Health Hazards

The primary health risk associated with **propylene** is asphyxiation.[2] At high concentrations, it can displace oxygen in the air, leading to dizziness, drowsiness, unconsciousness, and potentially death from lack of oxygen.[7][9] Direct contact with liquefied **propylene** can cause severe frostbite and burns.[2][8][9] **Propylene** has low acute toxicity from inhalation and is not classified as a human carcinogen.[1]

Health Hazard Parameter	Value
NFPA 704 Rating: Health	1 (Slight Hazard)[11]
Primary Routes of Exposure	Inhalation, Skin/Eye Contact (liquefied gas)
Effects of Acute Exposure	Dizziness, Drowsiness, Unconsciousness, Asphyxiation[7][9]
Effects of Dermal Contact	Frostbite, Burns (liquefied gas)[9]

Occupational Exposure Limits

Various regulatory and advisory bodies have established occupational exposure limits for **propylene** to protect workers.

Organization	Limit
ACGIH (TLV-TWA)	500 ppm[7]
NIOSH (REL-TWA)	1000 ppm (1800 mg/m ³)
OSHA (PEL-TWA)	Not formally established, but adheres to the principle of maintaining oxygen levels above 19.5%[11]
IDLH (Immediately Dangerous to Life or Health)	2100 ppm (10% of LEL)

Experimental Protocols

Determination of Flammability Limits

The Lower and Upper Flammability Limits (LFL/UFL) or Lower and Upper Explosive Limits (LEL/UEL) are determined using standardized methods. The most common is ASTM E681.

Methodology: ASTM E681 - Standard Test Method for Concentration Limits of Flammability of Chemicals (Vapors and Gases)

- Apparatus: A closed, typically 5-liter, spherical glass flask is used. The apparatus includes a pressure gauge, a temperature controller, a vacuum source, and an ignition source (e.g., electrically activated fuse wire or spark).[6]
- Procedure:
 - The test vessel is evacuated and heated to the desired test temperature.[4]
 - A measured partial pressure of the test gas (**propylene**) is introduced into the flask.
 - Air is then added to the flask to reach atmospheric pressure, creating a mixture of a known concentration.[2]
 - The ignition source is activated.
 - A visual observation is made to determine if a flame detaches from the ignition source and propagates upwards and outwards.[2][6]

- **Determination of Limit:** The concentration of the test gas is varied in successive trials. The flammability limit is defined as the concentration at which flame propagation is just observed. The test is repeated to find the lowest concentration (LFL) and the highest concentration (UFL) that support combustion.[4]

Air Sampling and Analysis

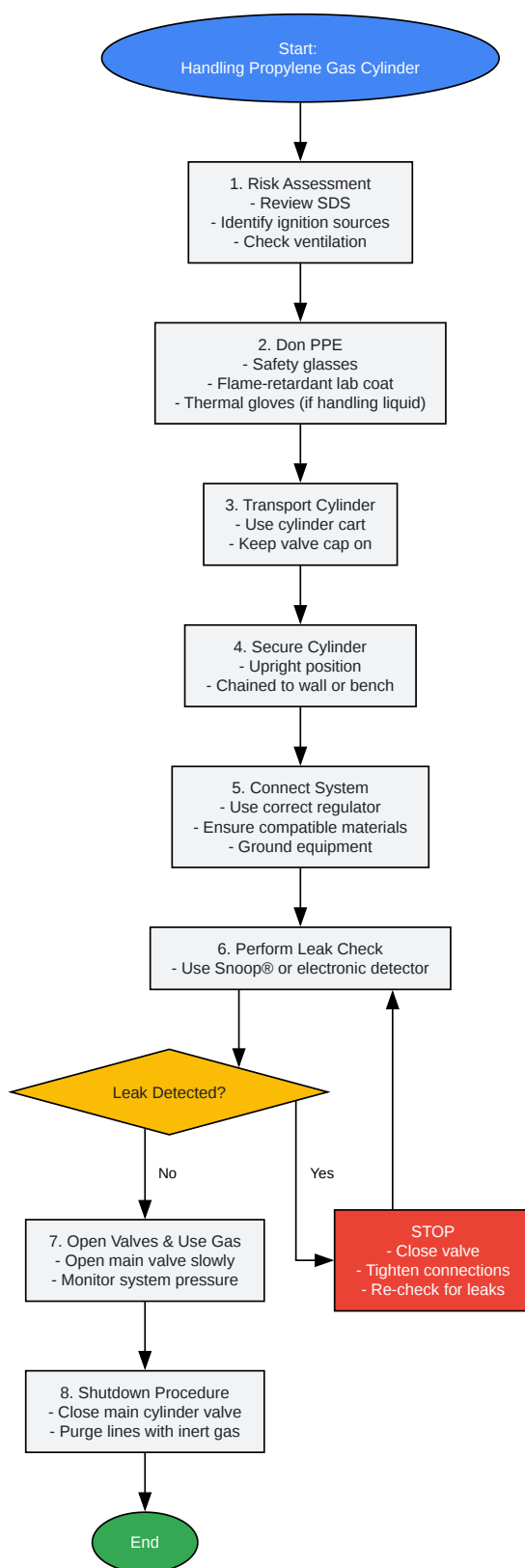
While specific OSHA or NIOSH analytical methods for **propylene** gas are not listed, general methods for volatile organic compounds (VOCs) can be adapted.[3] Air quality monitoring in spaces where **propylene** is used is critical, focusing on two key aspects: ensuring oxygen levels remain above 19.5% and that **propylene** concentrations stay well below the LEL of 2.0%.[7]

Methodology: Whole Air Sampling with GC Analysis

- **Sample Collection:** Air samples are collected in evacuated, specially prepared stainless steel canisters (e.g., Summa canisters). The canister valve is opened in the target environment to collect a whole air sample.[3]
- **Analysis:** The collected gas is analyzed using gas chromatography (GC), often with a flame ionization detector (FID) or mass spectrometry (MS) for detection and quantification.[3]
- **Quantification:** The concentration of **propylene** is determined by comparing the instrument's response to that of certified gas standards of known **propylene** concentrations.

Safe Handling and Emergency Procedures

A logical workflow is essential for the safe management of **propylene** in a laboratory or research setting.



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